

# A Technical Guide to 2-Phenyl-2-butenal: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2-Phenyl-2-butenal

Cat. No.: B1236094

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **2-Phenyl-2-butenal** (CAS No. 4411-89-6), a valuable intermediate in organic synthesis with applications in the fragrance, flavor, and pharmaceutical industries. This document details its commercial availability from various suppliers, outlines a common synthetic protocol, and presents key technical data in a structured format to support research and development activities.

## Commercial Availability and Suppliers

**2-Phenyl-2-butenal** is readily available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The compound is typically supplied as a mixture of (E) and (Z) isomers with a purity of 97% or higher. Below is a summary of prominent suppliers and their offerings.

Supplier	Product Name/Grade	Purity	Available Quantities
Thermo Fisher Scientific (Alfa Aesar)	2-Phenyl-2-butenal, (E)+(Z)	97%	5 g, 25 g
Sigma-Aldrich (Merck)	2-Phenyl-2-butenal, mixture of cis and trans, FG	≥97%	25 g
Chemical Bull	2-Phenyl-2-butenal	Not Specified	Bulk and custom orders
Various on ChemicalBook	2-Phenyl-2-butenal	97%	25 g
Various on MOLBASE	2-Phenyl-2-butenal	96% - 99%	1 kg, 25 kg, 1 ton
Robinson Brothers	2-Phenyl-2-butenal	Not Specified	Not Specified
Smolecule	2-Phenyl-2-butenal	Not Specified	In Stock

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O[1][2]
Molecular Weight	146.19 g/mol [1][2]
Appearance	Colorless to yellow liquid[3][4]
Boiling Point	177 °C at 15 mmHg
Density	1.034 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.561 (lit.)
Solubility	Soluble in oil and ethanol; insoluble in water.[5][6]
Flash Point	106 °C (222.8 °F)[1]

## Safety and Handling

**2-Phenyl-2-butenal** is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[3][7] Appropriate personal protective equipment, including gloves, goggles, and a lab coat, should be worn when handling this chemical.[1] Work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[3][7]

## Experimental Protocol: Synthesis of 2-Phenyl-2-butenal

A common and effective method for the synthesis of **2-Phenyl-2-butenal** is through a base-catalyzed crossed-aldol (Claisen-Schmidt) condensation of benzaldehyde and propanal.[8] This is followed by a selective catalytic hydrogenation of the carbon-carbon double bond to yield 2-phenylbutanal if that is the desired final product.[8]

## Materials and Reagents:

- Benzaldehyde
- Propanal

- Sodium hydroxide (NaOH) or other suitable base
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or other suitable drying agent
- Palladium on activated carbon (5% Pd/C) (for subsequent hydrogenation)[8]
- Ethyl acetate or other suitable solvent for hydrogenation[8]
- Hydrogen gas (H<sub>2</sub>)[8]

## Procedure:

### Step 1: Crossed-Aldol Condensation to form **2-Phenyl-2-butenal**[8]

- A solution of sodium hydroxide in water is prepared and cooled in an ice bath.
- A mixture of benzaldehyde and propanal is added dropwise to the cooled base solution with vigorous stirring. The temperature should be maintained below 20°C.
- After the addition is complete, the reaction mixture is stirred at room temperature for 2-3 hours. The formation of a yellow oil or precipitate indicates product formation.[8]
- The reaction mixture is then transferred to a separatory funnel and the product is extracted with diethyl ether (3 x 50 mL).[8]
- The combined organic layers are washed sequentially with water and a saturated sodium bicarbonate solution.[8]
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed using a rotary evaporator.[8]
- The crude **2-Phenyl-2-butenal** can be purified by vacuum distillation.[8]

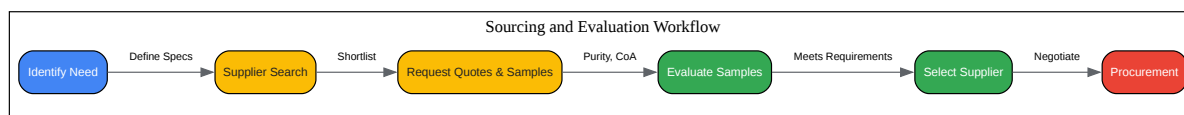
### Step 2: Selective Hydrogenation to 2-Phenylbutanal (Optional)[8]

- A hydrogenation apparatus (e.g., a Parr hydrogenator) is set up.

- **2-Phenyl-2-butenal** is dissolved in ethyl acetate in the reaction vessel.
- 5% Pd/C catalyst is carefully added to the solution.
- The system is purged with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas.
- The vessel is pressurized with hydrogen gas (typically 1-4 atm) and the reaction is stirred until the theoretical amount of hydrogen has been consumed.
- The catalyst is removed by filtration, and the solvent is evaporated to yield the crude 2-phenylbutanal, which can be further purified by distillation.

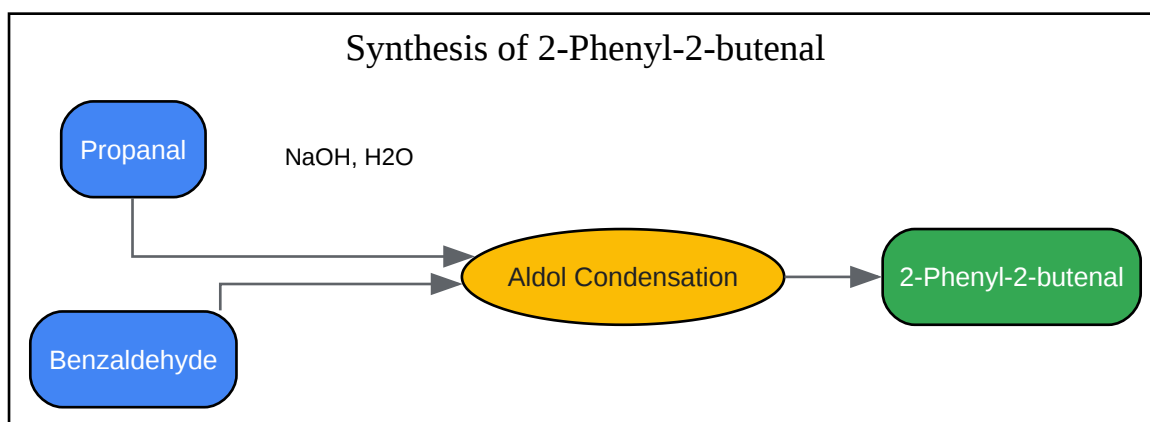
## Visualizing the Workflow and Synthesis

To aid in the understanding of the sourcing and synthesis processes, the following diagrams have been generated.



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Caption: A logical workflow for sourcing and evaluating **2-Phenyl-2-butenal**.



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Caption: A simplified reaction scheme for the synthesis of **2-Phenyl-2-butenal**.

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- To cite this document: BenchChem. [A Technical Guide to 2-Phenyl-2-butenal: Commercial Availability, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1236094#commercial-availability-and-suppliers-of-2-phenyl-2-butenal>]

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